

Navigating the Safe Disposal of Myristoyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: *Myristoylcholine chloride*

Cat. No.: *B013755*

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For researchers and laboratory professionals, the proper disposal of chemical reagents is a critical component of ensuring a safe and compliant work environment. This guide provides detailed, step-by-step procedures for the safe disposal of Myristoyl chloride, a corrosive and moisture-sensitive compound. Adherence to these protocols is essential to mitigate risks to personnel and the environment.

It is important to note that the following information pertains to Myristoyl chloride. Information regarding "**Myristoylcholine chloride**" is not readily available, and it is assumed the query pertains to the former.

Immediate Safety and Handling Precautions

Myristoyl chloride is classified as a corrosive liquid that can cause severe skin burns and eye damage.[1][2][3] It is also sensitive to moisture and may react violently with water, liberating toxic gases.[4] Therefore, strict adherence to safety protocols is mandatory when handling this chemical.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[1][2]
- Skin Protection: Use chemically resistant gloves (Nitrile rubber is recommended), a lab coat, and other protective clothing to prevent skin contact.[2]

- Respiratory Protection: Use in a well-ventilated area or with a fume hood to avoid inhaling vapors, mists, or gas.[2] If ventilation is inadequate, a self-contained breathing apparatus (SCBA) may be necessary.[1][2]

Step-by-Step Disposal Procedure

The disposal of Myristoyl chloride must be managed by a licensed disposal company and in accordance with federal, state, and local regulations.[2]

- Container Management:
 - Keep the chemical in its original, tightly sealed container.[2]
 - Do not mix with other waste materials.
 - Handle uncleaned containers as you would the product itself.
- Spill Management:
 - In the event of a spill, evacuate the area.[2]
 - Wear full PPE, including respiratory protection.[2]
 - Contain the spill using an inert absorbent material such as dry sand, earth, or vermiculite. [2] Do not use combustible materials like sawdust.
 - Do not allow the product to enter drains or waterways.[2][5]
 - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.
- Waste Disposal:
 - Waste material is considered hazardous waste.[2]
 - Arrange for a licensed professional waste disposal service to collect the sealed containers.

- All disposal activities must comply with the U.S. EPA guidelines found in 40 CFR Parts 261.3 and any applicable state and local regulations.[1]

Quantitative Data Summary

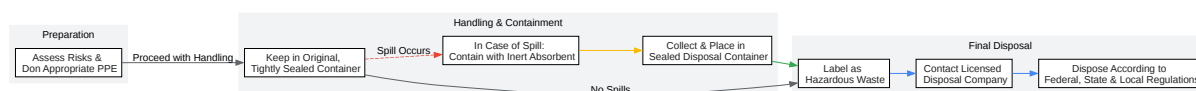
Property	Value	Source
Molecular Formula	C14H27ClO	[1]
Molecular Weight	246.82 g/mol	[1]
Boiling Point	172 -176 °C @ 5.00mbar	[1]
Melting Point	-1 °C	[1]
Specific Gravity	0.908 g/cm ³	[1]
UN Number	3265	[2]
Hazard Class	8 (Corrosive)	[2]
Packing Group	II or III	[2]

Experimental Protocols

While this document focuses on disposal, the safe handling practices outlined are derived from standard laboratory safety protocols for corrosive and reactive chemicals. All experimental work involving Myristoyl chloride should be preceded by a thorough risk assessment and conducted within a properly functioning chemical fume hood.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of Myristoyl chloride.



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Caption: Workflow for the safe disposal of Myristoyl chloride.

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